

Technical Guide: 2-Amino-6-chloropyridin-3-ol (CAS 159309-66-7)

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Compound of Interest

Compound Name: 2-Amino-6-chloropyridin-3-OL

Cat. No.: B114215

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information provided in this technical guide is intended for research and development purposes only. While every effort has been made to ensure the accuracy of the data, this document is a compilation of information from public sources and data for the specific compound CAS 159309-66-7 is limited. Information for structurally related compounds has been used to provide a more comprehensive overview and is clearly indicated.

Introduction

This technical guide provides an in-depth overview of the chemical properties, safety information, and potential applications of **2-Amino-6-chloropyridin-3-ol**, identified by CAS number 159309-66-7. This compound belongs to the substituted pyridine class of heterocyclic compounds, which are of significant interest in medicinal chemistry and drug discovery due to their versatile reactivity and presence in numerous biologically active molecules.

It is important to note that the initial topic request included the chemical name "1-(3-Cyano-4-isopropoxyphenyl)-3-(4-fluorophenyl)urea," which does not correspond to the provided CAS number. This guide will focus exclusively on the compound associated with CAS 159309-66-7, which is **2-Amino-6-chloropyridin-3-ol**.

Chemical and Physical Properties

The fundamental physicochemical properties of **2-Amino-6-chloropyridin-3-ol** are summarized in the table below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
CAS Number	159309-66-7	N/A
Molecular Formula	C ₅ H ₅ ClN ₂ O	N/A
Molecular Weight	144.56 g/mol	N/A
IUPAC Name	2-Amino-6-chloropyridin-3-ol	N/A
Appearance	Solid (predicted)	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Not available	N/A
SMILES	<chem>Nc1cccc(Cl)c1O</chem>	N/A
InChI	InChI=1S/C5H5ClN2O/c6-4-2-1-3(9)5(7)8-4/h1-2,9H,(H2,7,8)	N/A

Safety and Handling

Detailed safety information for **2-Amino-6-chloropyridin-3-ol** is not readily available. The following data is derived from the safety data sheet for the closely related compound, 2-Amino-6-chloropyridine (CAS 45644-21-1), and should be used as a precautionary guide.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Information	Details
GHS Pictograms	GHS07 (Harmful)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed.[1][2] H315: Causes skin irritation.[1][2] H319: Causes serious eye irritation.[1][2] H335: May cause respiratory irritation.[1][2]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1] P264: Wash skin thoroughly after handling.[1] P270: Do not eat, drink or smoke when using this product.[1] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1] P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
First Aid Measures	If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[1] In case of skin contact: Wash with plenty of water. If skin irritation occurs: Get medical advice/attention.[1] In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[1] If swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[1]
Storage	Store in a well-ventilated place. Keep container tightly closed.

Disposal

Dispose of contents/container in accordance with local/regional/national/international regulations.

Synthetic Applications and Reactivity

2-Amino-6-chloropyridin-3-ol is a functionalized pyridine derivative that can serve as a versatile building block in organic synthesis. The presence of three distinct functional groups—an amino group, a chloro group, and a hydroxyl group—on the pyridine ring allows for a variety of chemical transformations. The chloro substituent, in particular, is a common handle for transition-metal-catalyzed cross-coupling reactions.

General Reactivity:

- **Amino Group:** The amino group can act as a nucleophile or be a directing group in electrophilic aromatic substitution. It can also be acylated, alkylated, or diazotized for further functionalization.
- **Chloro Group:** The chlorine atom at the 6-position is susceptible to nucleophilic aromatic substitution and is an excellent site for palladium-catalyzed cross-coupling reactions such as Suzuki-Miyaura, Buchwald-Hartwig, and Sonogashira couplings.
- **Hydroxyl Group:** The hydroxyl group can be O-alkylated, O-acylated, or used to introduce other functional groups.

A common application for chloropyridine scaffolds is in the synthesis of biaryl compounds through Suzuki-Miyaura cross-coupling, which is a cornerstone of modern drug discovery.

Experimental Protocols

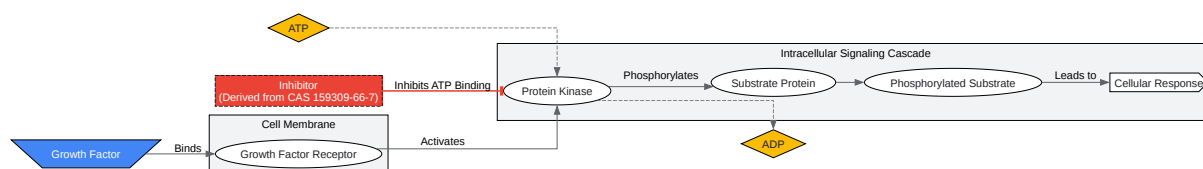
While specific experimental protocols for **2-Amino-6-chloropyridin-3-ol** are not available in the cited literature, a generalized protocol for a Suzuki-Miyaura cross-coupling reaction, a common transformation for this class of compounds, is provided below. This protocol is illustrative and would require optimization for this specific substrate.

Generalized Protocol for Suzuki-Miyaura Cross-Coupling of a Chloropyridine:

- Materials:
 - **2-Amino-6-chloropyridin-3-ol** (1.0 equiv)
 - Arylboronic acid (1.2 - 1.5 equiv)
 - Palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%)
 - Base (e.g., K₂CO₃, Na₂CO₃, Cs₂CO₃, 2.0-3.0 equiv)
 - Anhydrous solvent (e.g., 1,4-dioxane, toluene, DMF)
- Procedure:
 - To an oven-dried reaction vessel, add **2-Amino-6-chloropyridin-3-ol**, the arylboronic acid, the palladium catalyst, and the base.
 - Evacuate and backfill the vessel with an inert gas (e.g., argon or nitrogen) three times.
 - Add the anhydrous solvent via syringe.
 - Heat the reaction mixture to the desired temperature (typically 80-120 °C) and stir until the reaction is complete, as monitored by TLC or LC-MS.
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel.

Potential Signaling Pathway Involvement: A Conceptual Framework

Substituted pyridines are prevalent scaffolds in the development of kinase inhibitors. The pyridine core can act as a hinge-binder, forming hydrogen bonds with the backbone of the kinase hinge region. While there is no direct evidence of **2-Amino-6-chloropyridin-3-ol**'s involvement in any specific signaling pathway, its structural motifs suggest it could be a valuable starting point for the synthesis of kinase inhibitors. The diagram below illustrates a hypothetical mechanism by which a molecule derived from this scaffold could inhibit a protein kinase, a common mechanism of action for many modern cancer therapeutics.

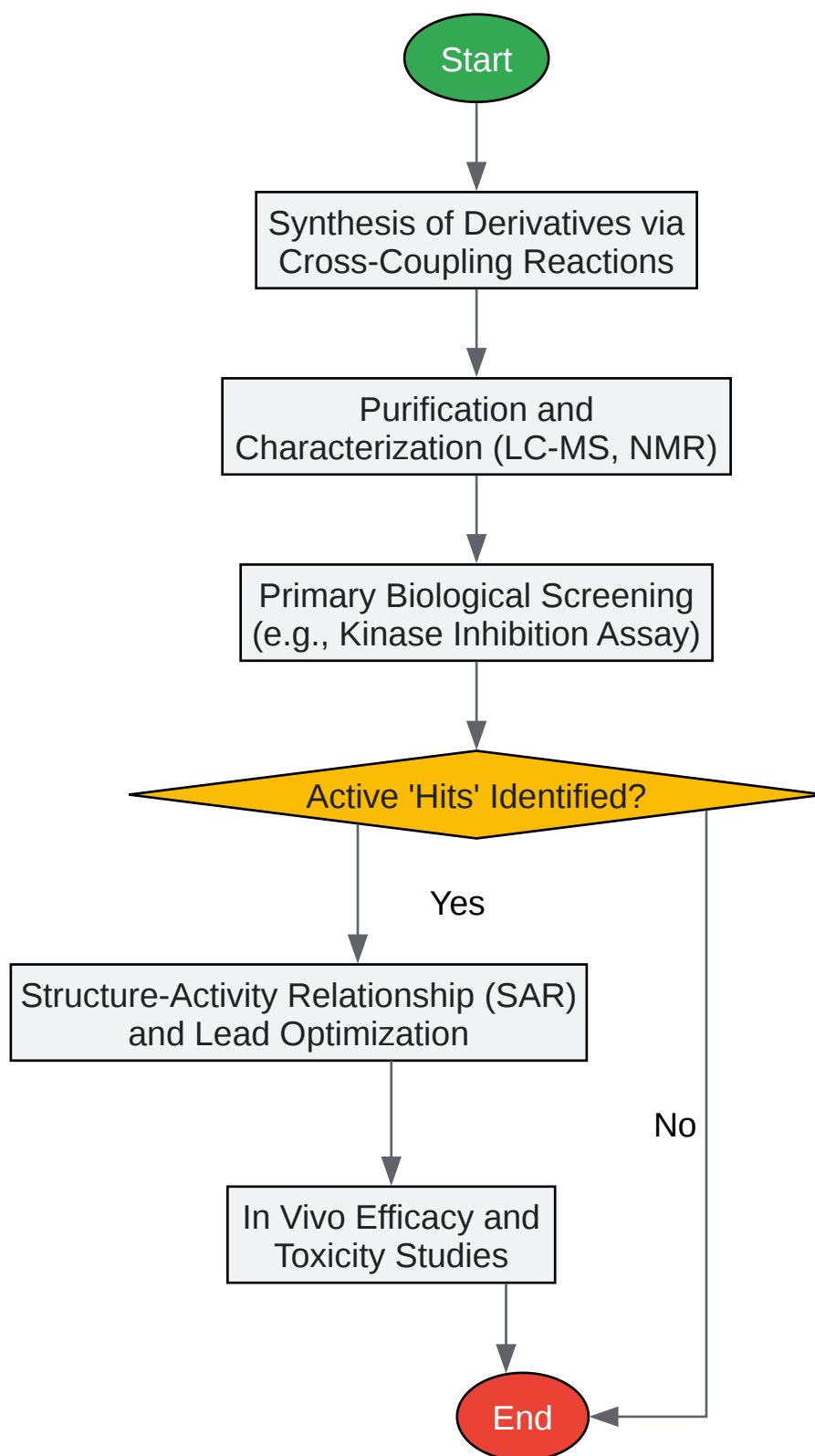


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Caption: Hypothetical inhibition of a protein kinase signaling pathway.

Experimental Workflow Diagram

The following diagram outlines a general workflow for the synthesis and subsequent biological evaluation of a library of compounds derived from **2-Amino-6-chloropyridin-3-ol**. This represents a common approach in early-stage drug discovery.



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Caption: General drug discovery workflow.

Suppliers

2-Amino-6-chloropyridin-3-ol (CAS 159309-66-7) is available from a number of chemical suppliers. A selection of potential suppliers is listed below. It is recommended to contact the suppliers directly for current availability, pricing, and purity information.

Supplier	Location
BLD Pharm	Global
A Chemtek	USA
AK Scientific, Inc.	USA
ChemicalBook	Global
MolPort	Global

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References

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- 2. 2-Amino-6-chloropyridine | C₅H₅ClN₂ | CID 206246 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Amino-6-chloropyridine 97 45644-21-1 [sigmaaldrich.com]
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